

# An In-Depth Technical Guide to the Synthesis of (3-Nitrophenoxy)acetic Acid

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## Compound of Interest

Compound Name: (3-Nitrophenoxy)acetic acid

Cat. No.: B168002

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This guide provides a comprehensive overview of the synthetic pathway for **(3-Nitrophenoxy)acetic acid**, a molecule of interest in various research and development applications. The synthesis is primarily achieved through the Williamson ether synthesis, a robust and widely applicable method for forming carbon-oxygen bonds. This document details the underlying chemical principles, a step-by-step experimental protocol, and relevant quantitative data.

## Core Synthesis Pathway: Williamson Ether Synthesis

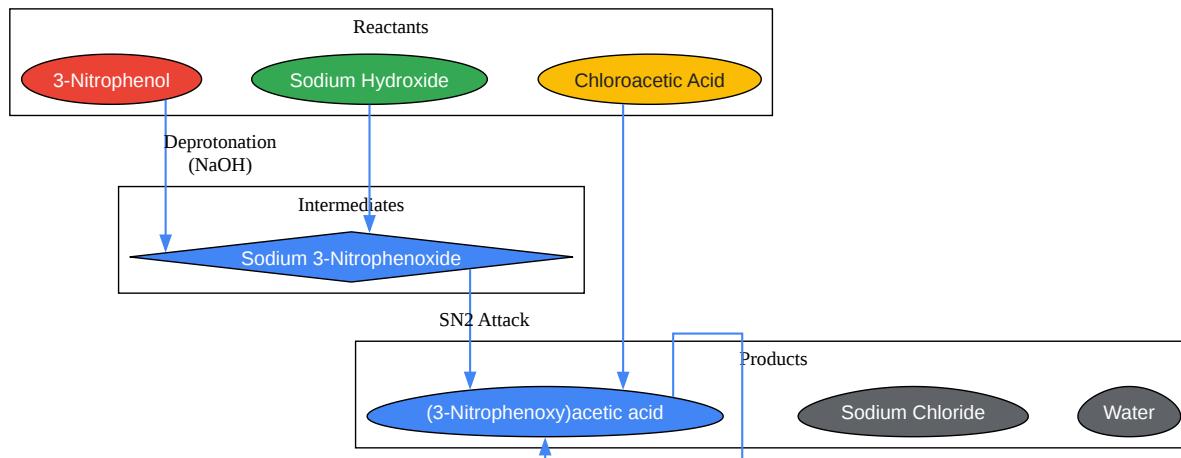
The principal route for synthesizing **(3-Nitrophenoxy)acetic acid** involves the reaction of 3-nitrophenol with chloroacetic acid in the presence of a strong base. This reaction is a classic example of the Williamson ether synthesis.

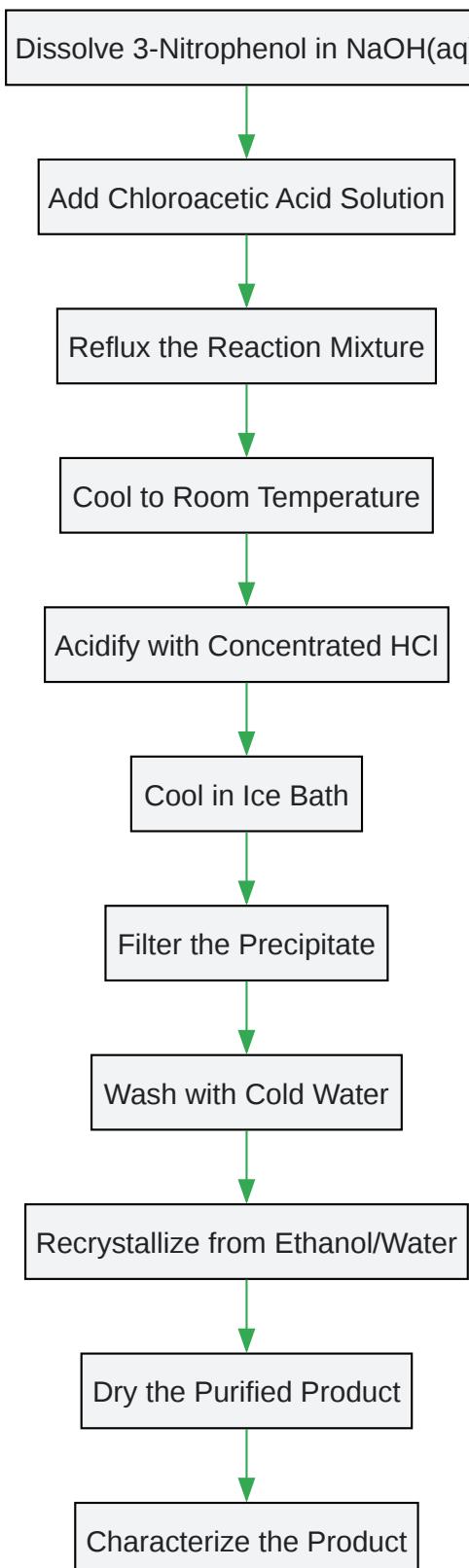
The mechanism proceeds in two key steps:

- Deprotonation: The phenolic proton of 3-nitrophenol is acidic and is readily abstracted by a strong base, such as sodium hydroxide (NaOH), to form the sodium 3-nitrophenoxyde intermediate. This nucleophilic phenoxide is crucial for the subsequent reaction.
- Nucleophilic Substitution (SN2): The 3-nitrophenoxyde ion then acts as a nucleophile, attacking the electrophilic carbon atom of chloroacetic acid. This results in the displacement

of the chloride leaving group and the formation of the ether linkage, yielding **(3-Nitrophenoxy)acetic acid** after an acidic workup.

The overall reaction is illustrated in the following diagram:



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